

alternative ion-pairing reagents to sodium octanesulfonate for HPLC

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Compound of Interest

Compound Name: Sodium octanesulfonate

Cat. No.: B105315

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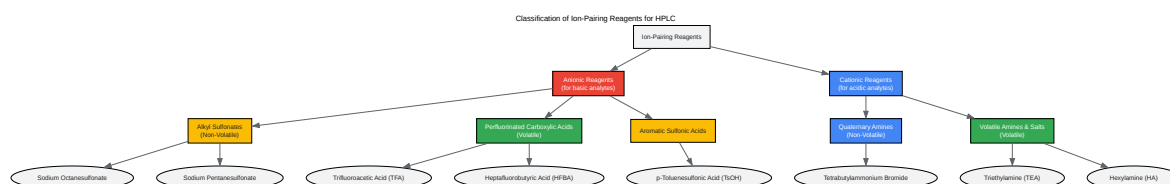
A Comparative Guide to Alternative Ion-Pairing Reagents for HPLC

For researchers, scientists, and drug development professionals seeking to optimize their High-Performance Liquid Chromatography (HPLC) methods, the choice of an ion-pairing reagent is critical for achieving desired retention, resolution, and peak shape, especially for ionic and highly polar analytes. While **sodium octanesulfonate** has been a widely used option, a range of alternatives offer distinct advantages, particularly concerning volatility for mass spectrometry (MS) compatibility, and unique selectivity. This guide provides an objective comparison of these alternatives, supported by experimental data and detailed protocols.

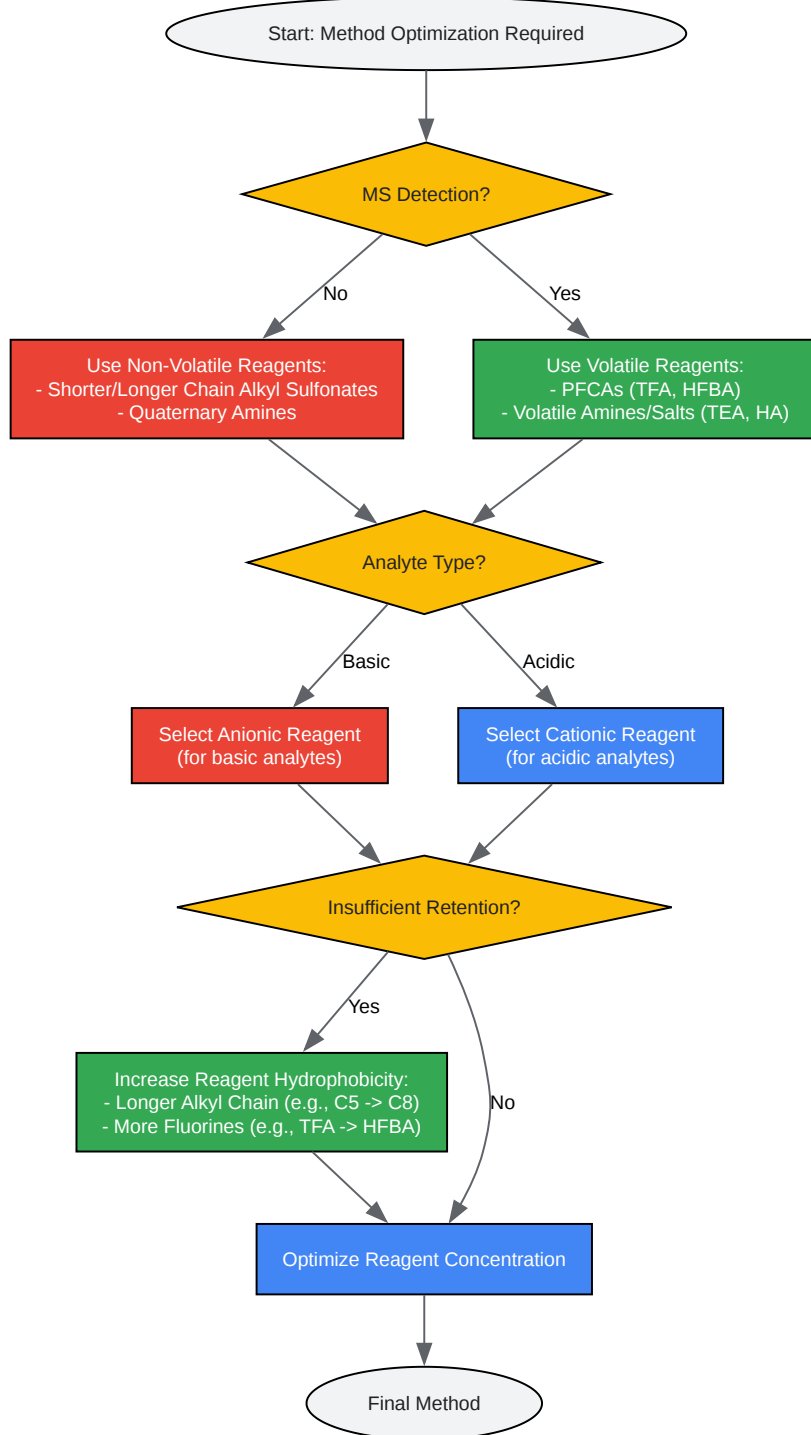
Overview of Ion-Pairing Reagents

Ion-pairing chromatography is a technique used in reversed-phase HPLC to separate charged analytes. Ion-pairing reagents are surface-active ions that are added to the mobile phase and interact with the ionic analytes to form neutral ion pairs. These ion pairs have increased hydrophobicity, leading to greater retention on the nonpolar stationary phase. The selection of an appropriate ion-pairing reagent is crucial and depends on the analyte's charge and the desired chromatographic performance.

Below is a diagram illustrating the classification of common ion-pairing reagents.



Workflow for Selecting an Alternative Ion-Pairing Reagent

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